

Proper Disposal Procedures for Colgate Total in a Laboratory Setting

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Compound of Interest

Compound Name: Colgate Total

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This document provides essential safety and logistical information for the proper disposal of **Colgate Total** toothpaste, tailored for researchers, scientists, and drug development professionals. The following procedural guidance ensures safe handling and compliance with environmental regulations in a laboratory environment.

Immediate Safety and Spill Response

In the event of a spill or accidental release of **Colgate Total** toothpaste, immediate action is necessary to ensure safety and prevent environmental contamination. The affected area may become slippery.

Experimental Protocol for Accidental Release:

- Small Spills:
 - Mop up the spilled material.
 - Wash the residue to a drain with copious amounts of water.[\[1\]](#)
- Large Spills:
 - Contain the spillage to prevent it from entering drains or water courses.[\[2\]](#)[\[3\]](#)
 - Place absorbent material such as vermiculite, sand, or silica gel onto the spillage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
[\[4\]](#)

- Collect the absorbed material and place it into a suitable, labeled container for disposal.[1][2][4]
- Clean the affected area with soap and water.[1]
- Dispose of the waste in accordance with federal, E.P.A., state, and local regulations.[1]

For personal protection, it is recommended to wear safety goggles and protective gloves, such as PVC or nitrile rubber, especially in an industrial or laboratory setting where prolonged contact is possible.[1][5]

Product Disposal

For the disposal of the toothpaste product itself, particularly in larger, non-consumer quantities, adherence to local and national regulations is paramount.

- Bulk Quantities: For large amounts of **Colgate Total**, disposal must be in compliance with local, state, and federal laws and regulations.[5] It is crucial to prevent large quantities of the material from entering the environment.[1] Do not dump the product in sewers, any body of water, or on the ground.[5] Contact your local or state environmental agency for specific rules.[5] The product is not classified as a Dangerous Good for transport.[1]

Packaging Disposal and Recycling

The disposal method for **Colgate Total** toothpaste tubes depends on the packaging material. Colgate is in the process of transitioning its toothpaste portfolio to recyclable tubes, with a completion goal by 2025.[6]

Procedural Steps for Tube Disposal:

- Identify the Tube Type: Check the toothpaste tube for recycling symbols.[6][7] Colgate's recyclable tubes are made from #2 HDPE plastic.[6]
- For Recyclable Tubes (#2 HDPE):
 - Squeeze out as much of the toothpaste as possible.
 - Replace the cap.[6]

- Place the tube in your recycling bin.^[6] Do not cut open the tube to remove excess toothpaste.^[6]
- Confirm with your local recycling facility that they accept these tubes, as not all facilities are equipped to process them.^[7]^[8]
- For Non-Recyclable Tubes or if Local Recycling is Unavailable:
 - Utilize the Colgate Oral Care Free Recycling Program in partnership with TerraCycle.^[8]^[9] This program accepts all brands of used or empty toothpaste tubes and caps, toothbrushes, and other oral care packaging.^[8]^[9]
 - TerraCycle Program Protocol:
 1. Create a TerraCycle account and join the Colgate Oral Care Recycling Program.^[9]
 2. Collect the accepted oral care products in any cardboard box.^[9]
 3. When the box is full, sign in to your TerraCycle account to download a free, prepaid shipping label.^[9]
 4. Seal the box and ship it to TerraCycle for recycling.^[9]
- General Waste: If recycling options are not accessible, the toothpaste tube should be placed in the general waste bin.^[10]^[11]

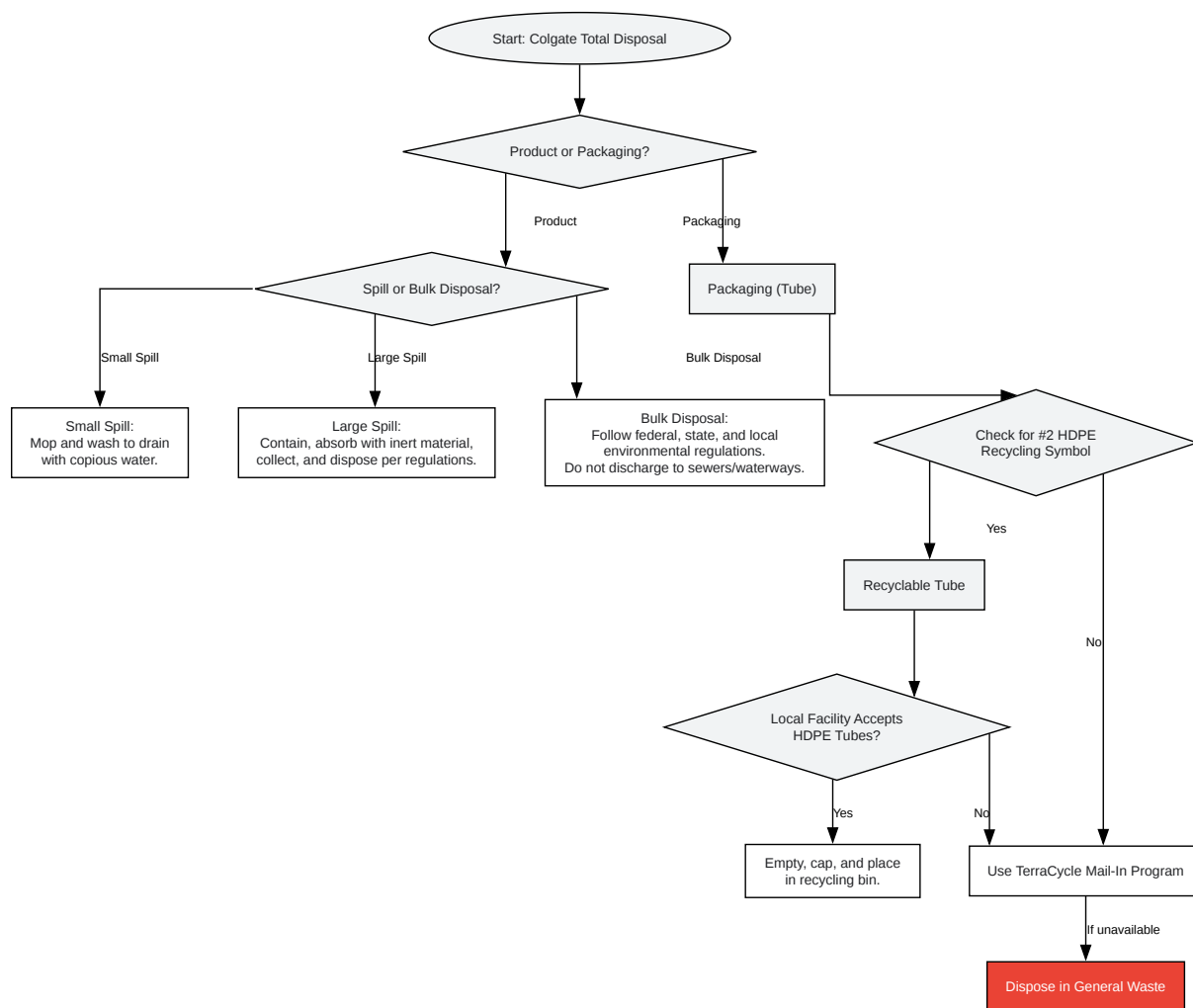
Quantitative Data Summary

While specific quantitative data on disposal is limited, the following table summarizes key disposal-related information.

Category	Information	Source
Recycling Program	Colgate has partnered with TerraCycle to offer a free recycling program for all brands of oral care products.	[8] [9] [12]
Recyclable Material	Colgate is transitioning to #2 HDPE plastic for its toothpaste tubes.	[6] [8]
Transition Goal	The transition to fully recyclable toothpaste tubes is expected to be complete by 2025.	[6]
Environmental Impact	In the U.S., over 400 million empty toothpaste tubes are thrown away annually.	[12]
Decomposition Time	A typical toothpaste tube can take over 500 years to decompose in a landfill.	[12]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Colgate Total** and its packaging in a laboratory or professional setting.



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Caption: Disposal decision workflow for **Colgate Total** product and packaging.

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